

Technical Support Center: Enhancing Perovskite Solar Cell Stability with Cadmium Iodide

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Compound of Interest

Compound Name: Cadmium iodide

Cat. No.: B147898

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Welcome to the technical support center for researchers, scientists, and drug development professionals working on enhancing the stability of perovskite solar cells (PSCs) through the use of **cadmium iodide**. This resource provides detailed troubleshooting guides, frequently asked questions (FAQs), and experimental protocols to address common challenges encountered during your research.

Frequently Asked Questions (FAQs)

Q1: What is the primary role of **cadmium iodide** in perovskite solar cells?

A1: **Cadmium iodide** (CdI_2) primarily serves to enhance the stability and performance of perovskite solar cells by passivating defects, particularly iodine vacancies, at the surface and grain boundaries of the perovskite film.^{[1][2]} The strong ionic bonds formed between cadmium and iodine (Cd-I) help to stabilize the iodide ions, reducing non-radiative recombination and improving the overall operational stability of the device.^{[1][2]}

Q2: What are the common degradation pathways in iodide-based perovskite solar cells?

A2: Iodide-based perovskite solar cells are susceptible to several degradation pathways, primarily initiated by environmental factors such as moisture, oxygen, UV light, and heat.^[3] These factors can lead to the formation of volatile species like I_2 vapor, which can trigger a self-degradation chain reaction.^[4] Intrinsic factors such as ion migration and the presence of crystal defects, especially iodine vacancies, also contribute significantly to performance degradation.^[5]

Q3: How does the addition of cadmium compounds affect the photovoltaic performance of the solar cell?

A3: The incorporation of cadmium compounds, such as cadmium chloride (CdCl_2) and **cadmium iodide** (CdI_2), has been shown to significantly improve the power conversion efficiency (PCE) of perovskite solar cells. This improvement is attributed to enhanced perovskite film morphology, with larger grain sizes and fewer pinholes, leading to better charge transport and reduced charge recombination.^{[6][7]} For instance, the addition of 1.0% CdCl_2 into a MAPbI_3 layer increased the PCE from 12.17% to 15.28%.^[6] Similarly, **cadmium iodide** doping in FAPbI_3 based cells has resulted in efficiencies as high as 22.7%.^[8]

Q4: Can **cadmium iodide** be applied as a surface treatment?

A4: Yes, modifying the surface of the perovskite film with a **cadmium iodide** (CdI_2) solution is an effective strategy. This surface treatment effectively reduces the degree of surface iodine deficiency and stabilizes iodine ions.^[9] This approach has been shown to significantly reduce interfacial charge recombination loss and improve the operational stability of the solar cells.^[1]

Troubleshooting Guide

Problem	Possible Cause	Troubleshooting Steps & Solutions
Rapid decrease in Power Conversion Efficiency (PCE) after fabrication.	<p>1. Iodine Vacancies: The presence of numerous iodine vacancies on the perovskite film surface acts as traps for charge carriers, leading to non-radiative recombination.[1]</p> <p>2. Environmental Degradation: Exposure to moisture and oxygen can quickly degrade the perovskite layer.[3]</p>	<p>1. Cadmium Iodide Surface Treatment: Apply a post-fabrication surface treatment with a cadmium iodide solution to passivate iodine vacancies.[9]</p> <p>2. Cadmium Chloride Additive: Incorporate a small percentage (e.g., 1%) of cadmium chloride into the perovskite precursor solution to improve film quality and reduce defects.[6]</p> <p>3. Encapsulation: Ensure proper encapsulation of the device to protect it from ambient conditions.</p>
Low Open-Circuit Voltage (Voc) and Fill Factor (FF).	High Charge Recombination: Defects at the grain boundaries and interfaces of the perovskite layer can act as recombination centers, leading to significant voltage and fill factor losses. [10]	Optimize Cadmium Additive Concentration: The concentration of the cadmium additive is crucial. Systematically vary the molar ratio of the cadmium compound in the precursor solution to find the optimal concentration that minimizes recombination and maximizes Voc and FF. For example, a 1% CdCl ₂ to MAI molar ratio has shown significant improvements. [1]
Hysteresis in Current-Voltage (J-V) scans.	Ion Migration and Charge Trapping: Mobile ions (primarily iodide) within the perovskite lattice can migrate	Passivate Grain Boundaries: The addition of cadmium chloride has been shown to passivate the domain

	<p>under an electric field, leading to charge accumulation at the interfaces and causing hysteresis in the J-V curve.[10]</p>	<p>boundaries in the perovskite layer, which can suppress ion migration and reduce hysteresis.[6]</p>
Poor perovskite film morphology (pinholes, small grains).	<p>Uncontrolled Crystallization: The crystallization process of the perovskite film can be difficult to control, leading to a high density of pinholes and small grain sizes, which are detrimental to device performance.[10]</p>	<p>Additive Engineering: Using cadmium chloride as an additive in the precursor solution can regulate the crystal formation process, leading to larger grain sizes and a more uniform film with fewer pinholes.[6]</p>
Formation of an insulating layer at the ETL/perovskite interface.	<p>Reaction between Cadmium Sulfide (CdS) ETL and Perovskite Precursor: If using a CdS electron transport layer (ETL), the methylammonium iodide (MAI) from the perovskite precursor can react with the CdS surface to form an insulating methylammonium cadmium iodide phase, which hinders charge extraction.[11]</p>	<p>Passivation and Annealing Strategies: Implement careful passivation of the CdS surface or optimize the annealing temperature and duration to prevent the formation of this insulating barrier.[11]</p>

Quantitative Data Summary

The following tables summarize the performance of perovskite solar cells with and without cadmium-based additives, as reported in the literature.

Table 1: Performance of MAPbI_3 Solar Cells with and without CdCl_2 Additive[6]

Additive Concentration	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)
0% (Control)	12.17	0.962	19.78	65.70
1.0% CdCl ₂	15.28	1.00	20.87	73.00
1.5% CdCl ₂	14.10	~1.00	<20.87	<73.00

Table 2: Performance of FAPbI₃ Solar Cells with CdI₂ Doping[8]

Device	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)
Without CdI ₂	Lower	-	-	-
With 0.6% CdI ₂	22.7	1.10	25.9	79.6

Table 3: Stability of Perovskite Solar Cells with Cadmium-based Treatments

Treatment	Stability Metric	Reference
CdI ₂ surface treatment	Retained 92% of initial efficiency after 1000 hours of constant illumination.	[1]
Cd ²⁺ doping in CsPbI ₂ Br ₂	Retained 76% of initial efficiency after 10 hours in ambient atmosphere.	[7]
CdS induced passivation	Maintained 87.5% of its initial PCE after being irradiated for over 410 hours.	[2]

Experimental Protocols

Protocol 1: Cadmium Chloride (CdCl₂) as an Additive in MAPbI₃ Perovskite Solution[6]

1. Perovskite Precursor Solution Preparation (Control):

- Dissolve 922 mg of PbI_2 in a mixture of 1.27 mL of N,N-dimethylformamide (DMF) and 0.142 mL of dimethyl sulfoxide (DMSO).
- Heat the mixture at 80 °C for 45 minutes.
- After cooling the PbI_2 solution to room temperature, add 318 mg of methylammonium iodide (MAI) and stir for 15 minutes.

2. Preparation of CdCl_2 -containing Perovskite Solution:

- Prepare the control MAPbI_3 solution as described above.
- Add a specific molar ratio of CdCl_2 to MAI (e.g., 1.0%) to the perovskite solution.
- Stir the final solution at room temperature for 60 minutes.

3. Perovskite Film Deposition:

- Pre-clean FTO-coated glass substrates and deposit a compact TiO_2 (c- TiO_2) layer followed by a mesoporous TiO_2 (mp- TiO_2) layer.
- Spin-coat 60 μL of the prepared perovskite precursor solution (with or without CdCl_2) onto the mp- TiO_2 layer at 1000 rpm for 8 seconds, followed by an acceleration to 6000 rpm for 30 seconds.
- During the second, faster step, dispense 200 μL of chlorobenzene (CB) as an anti-solvent onto the spinning substrate.
- Anneal the perovskite films at 100 °C for 30 minutes.

4. Device Completion:

- Deposit a hole transport layer (e.g., Spiro-OMeTAD) and a metal back contact (e.g., gold) to complete the solar cell device.

Protocol 2: Cadmium Iodide (CdI_2) Surface Treatment for CsPbI_3 Perovskite Films[9]

1. Perovskite Film Fabrication:

- Synthesize CsPbI_3 thin films on FTO glass substrates using a one-step spin-coating method from a DMF-based precursor solution.
- Anneal the films to form the desired perovskite phase.

2. Surface Treatment Solution Preparation:

- Prepare a solution of **cadmium iodide** (CdI_2) in isopropanol (IPA). The concentration may need to be optimized for your specific process.

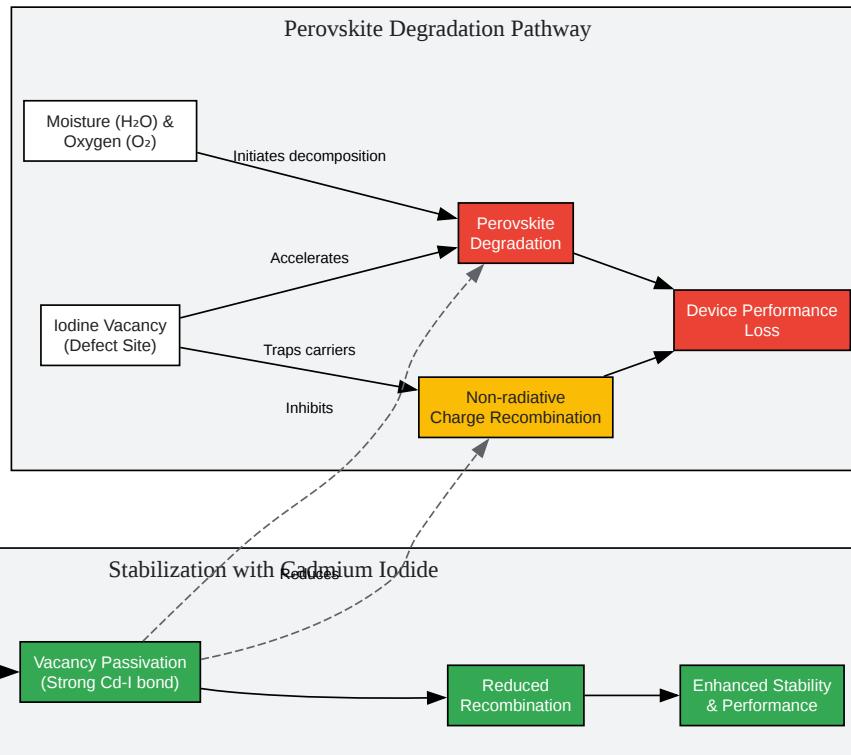
3. Application of Surface Treatment:

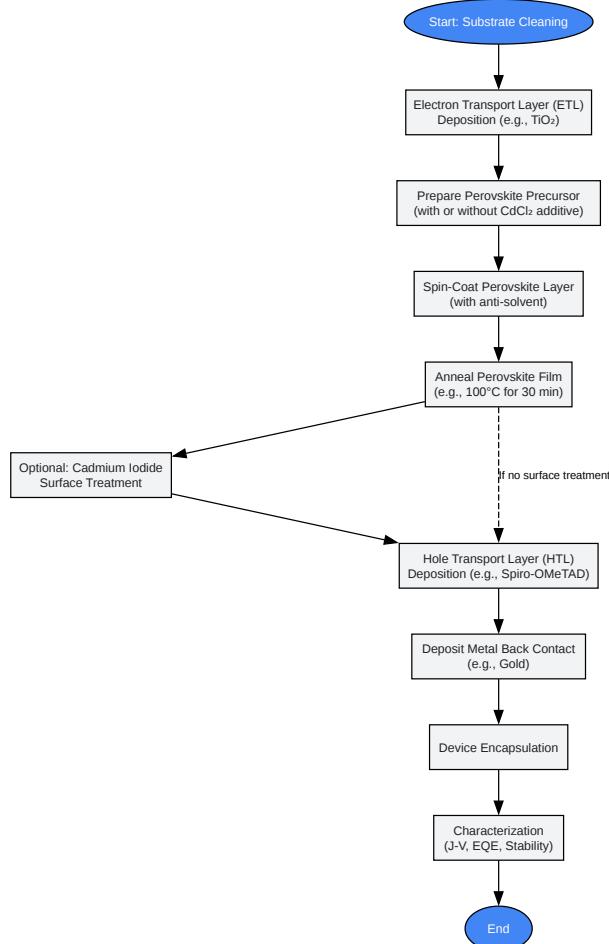
- After the perovskite films have cooled down post-annealing, apply the CdI_2 solution onto the surface of the perovskite layer.
- The application can be done via spin-coating or by simply dropping the solution onto the static film and then spinning to remove the excess.

4. Annealing:

- A gentle post-treatment annealing step may be required to drive off the solvent and promote the interaction between the CdI_2 and the perovskite surface. The temperature and time for this step should be optimized.

Visualizations





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